

Application Notes and Protocols for Chrysal CVBN Tablets

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Compound of Interest

Compound Name: Chrysal

Cat. No.: B15395699

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For Researchers, Scientists, and Professionals in Horticulture and Post-Harvest Technology

1. Introduction

Chrysal CVBN tablets are a conditioning treatment primarily utilized in the floriculture industry to enhance the longevity and quality of cut flowers.[1][2] The active ingredient, sodium dichloroisocyanurate dihydrate, acts as a slow-release chlorine agent to sanitize the vase water.[3][4] This sanitation process is crucial for preventing bacterial growth, which can block the vascular tissues of the flower stems and impede water uptake, leading to premature wilting.[5][6] These tablets are particularly effective for flowers that are known to contaminate their water, such as zinnias and yarrow, and for neutralizing the detrimental effects of daffodil slime in mixed floral arrangements.[3][7]

2. Mechanism of Action

The primary mode of action for **Chrysal** CVBN tablets is the controlled release of active chlorine upon dissolution in water.[8][9] This process effectively suppresses the proliferation of bacteria in the vase water, ensuring a clean water source for the cut flowers.[1][5] By maintaining a low microbial load, the tablets prevent the blockage of xylem vessels in the flower stems, thereby facilitating continuous water uptake and preserving the turgidity and freshness of the flowers.[10] The tablets are formulated to be more stable and safer for flowers than liquid chlorine products, minimizing the risk of leaf damage.[8][9]

3. Quantitative Data Summary

The following tables summarize the key quantitative parameters of **Chrysal** CVBN tablets based on available product information.

Table 1: Product Specifications

Parameter	Value	Source
Active Ingredient	Sodium dichloroisocyanurate, dihydrate	[4]
Active Chlorine per Tablet	60 mg	[8][9]
Tablet Weight	120 mg	[3]
pH of Solution	7.0 - 8.0 (depending on water alkalinity)	[8][9]
Shelf Life	24 months in sealed packaging	[8][9]
Storage Conditions	Cool, dry, and dark conditions (5°C to 25°C)	[8][9]

Table 2: Dosage and Treatment

Parameter	Recommendation	Source
Standard Dosage	1 tablet per 2-4 liters (approx. 0.5-1 gallon) of water	[3][8]
High Contamination Dosage	1 tablet per 1 liter of water	[3][9]
Treatment Time	Instantaneous effect; no minimum time required	[8][9]
Solution Activity	2-5 days (depending on conditions)	[8][9]

4. Experimental Protocols

Protocol 1: Evaluation of Vase Life and Quality of *Gerbera jamesonii*

This protocol outlines a method to assess the efficacy of **Chrysal** CVBN tablets on the vase life and overall quality of Gerbera daisies.

a. Materials:

- Freshly cut Gerbera daisies (minimum 20 stems)
- **Chrysal** CVBN tablets
- Glass vases (minimum 10)
- Deionized water
- Graduated cylinders
- Ruler
- Digital camera
- Data recording sheets

b. Procedure:

- Prepare a stock solution by dissolving one **Chrysal** CVBN tablet in 4 liters of deionized water.
- Prepare a control solution of deionized water without the tablet.
- Trim at least 2 cm from the base of each Gerbera stem at a 45-degree angle.
- Immediately place half of the stems (n=10) into vases containing the **Chrysal** CVBN solution and the other half (n=10) into vases with the control solution.
- Place the vases in a controlled environment with a constant temperature (20-22°C), humidity (60-70%), and a 12-hour light/12-hour dark cycle.
- Record the following parameters daily:
 - Visual quality score (1-5, where 1=fresh and 5=wilted/unacceptable)

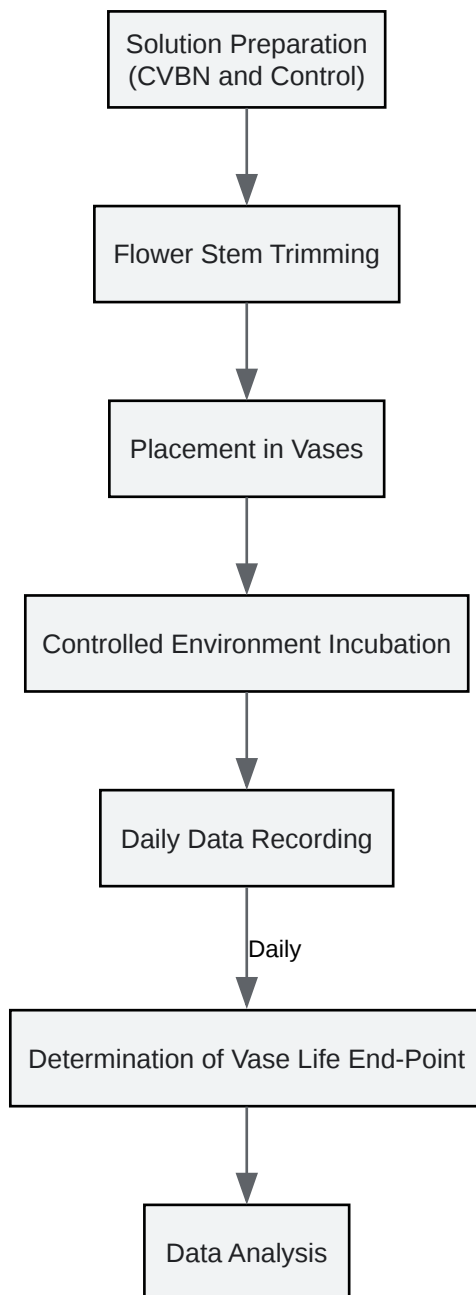
- Stem turgidity
- Flower head diameter
- Presence of any leaf yellowing or necrosis
- Water turbidity (visual assessment)
- The end of vase life is determined when the flowers show signs of wilting, discoloration, or other unacceptable quality parameters.
- Document the visual appearance of the flowers with daily photographs.

c. Data Analysis:

- Calculate the mean vase life for both the treatment and control groups.
- Statistically analyze the differences in daily quality scores between the two groups using an appropriate statistical test (e.g., t-test).
- Plot the average daily quality score over time for both groups.

5. Visualizations

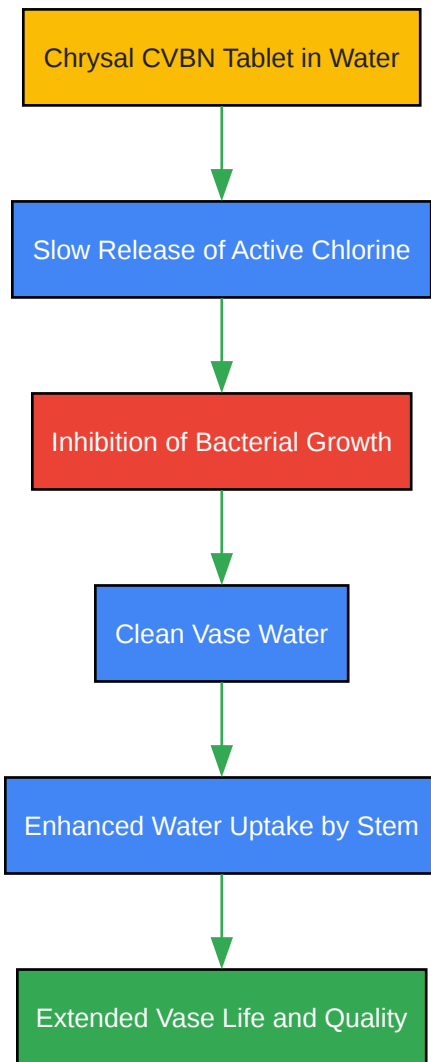
Experimental Workflow for Evaluating Chrysal CVBN Efficacy



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Caption: Experimental workflow for assessing the impact of **Chrysal** CVBN tablets.

Mechanism of Action for Extended Flower Vase Life



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Caption: How **Chrysal** CVBN tablets extend the vase life of cut flowers.

6. Safety and Handling Precautions

- Hazard Statements: **Chrysal** CVBN tablets are harmful if swallowed and cause serious eye irritation.[4][11] May cause respiratory irritation.[4][11]

- Precautionary Statements:
 - Do not eat, drink, or smoke when using this product.[4]
 - Wear protective gloves and eye protection.[11]
 - Use only outdoors or in a well-ventilated area.[11]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][11]
 - Store in a well-ventilated place and keep the container tightly closed.[11]
- Disposal: Residual solutions may be drained into the sewer system.[9] Dispose of unused tablets according to local regulations.[4]
- Incompatibilities: Do not mix **Chrysal** CVBN with other detergents, acidifiers, or pre-treatment products.[8][9]

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References

- 1. Chrysal CVBN | Chrysal [chrysal.com]
- 2. Chrysal CVBN | Dudek Florist Supply [dudekfloristsupply.com]
- 3. johnnyseeds.com [johnnyseeds.com]
- 4. washingtonfloral.com [washingtonfloral.com]
- 5. b2bflowers.eu [b2bflowers.eu]
- 6. Zinnia Secret- CVBn Tablet from Chrysal! — J Schwanke's Life In Bloom [ubloom.com]
- 7. johnnyseeds.com [johnnyseeds.com]
- 8. chrysalflowerfood.com [chrysalflowerfood.com]

- 9. chrysal.com [chrysal.com]
- 10. creeksidegrowers.ca [creeksidegrowers.ca]
- 11. johnnyseeds.com [johnnyseeds.com]
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